

# Essential Safety and Operational Guide for Handling Delsoline

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## Compound of Interest

Compound Name: *Delsoline*

Cat. No.: *B1194368*

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This guide provides critical safety and logistical information for the handling of **Delsoline**, a diterpenoid alkaloid. Given that a comprehensive Safety Data Sheet (SDS) for **Delsoline** is not readily available, a conservative approach to handling, based on information for structurally related and highly toxic Aconitum alkaloids, is strongly recommended. **Delsoline** should be treated as a hazardous substance.<sup>[1]</sup>

## Hazard Identification and Safety Summary

**Delsoline** is an alkaloid derived from plants of the Aconitum and Delphinium genera.<sup>[2]</sup>

Alkaloids from these genera are known for their high toxicity. Although specific GHS classifications for **Delsoline** are not available, related Aconitum alkaloids are classified as acutely toxic and fatal if swallowed. Therefore, it is imperative to handle **Delsoline** with extreme caution to avoid ingestion, inhalation, and contact with skin and eyes.<sup>[1]</sup>

### Key Safety and Chemical Data

The following table summarizes essential data for **Delsoline**.

Property	Data
CAS Number	509-18-2[3][4][5][6]
Molecular Formula	C <sub>25</sub> H <sub>41</sub> NO <sub>7</sub> [4][6]
Molecular Weight	467.6 g/mol [2][6]
Physical Description	White powder[6]
Solubility	Soluble in chloroform and methanol.[1]
Storage	Store at -20°C for long-term stability (≥4 years). [1] For shorter periods, 2-8°C in the dark is also cited.[6]
Toxicity (LD50)	IVN-MUS LD50: 175 mg/kg; IPR-MUS LD50: 550 mg/kg[2]

## Personal Protective Equipment (PPE) Protocol

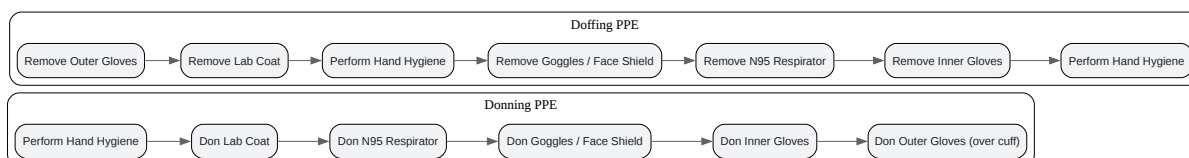
A stringent PPE protocol is mandatory when handling **Delsoline** to minimize exposure. All personnel must be trained in the proper donning and doffing of PPE.

### Required Personal Protective Equipment

PPE Component	Specification
Gloves	Double pair of powder-free nitrile gloves.
Lab Coat	Disposable, fluid-resistant lab coat with tight-fitting cuffs.
Eye Protection	Chemical splash goggles or a full-face shield.
Respiratory Protection	A fit-tested N95 respirator or higher is required when handling the powder outside of a certified chemical fume hood.

### PPE Donning and Doffing Workflow

The following diagram illustrates the correct sequence for donning and doffing PPE to prevent contamination.



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**Caption:** Workflow for Donning and Doffing Personal Protective Equipment.

## Handling and Operational Plan

All handling of **Delsoline** powder must be conducted in a certified chemical fume hood to minimize the risk of inhalation.

Step-by-Step Handling Procedure:

- Preparation: Designate a specific area for handling **Delsoline**. Cover the work surface with absorbent, plastic-backed pads.
- Weighing: Tare a sealed container. Carefully transfer the required amount of **Delsoline** powder into the container within the fume hood.
- Dissolving: If preparing a solution, add the solvent to the sealed container and mix gently. **Delsoline** is soluble in chloroform and methanol.[1]
- Post-Handling: After handling, decontaminate all surfaces with an appropriate cleaning agent. Dispose of all contaminated disposables as hazardous waste.

# Emergency Procedures

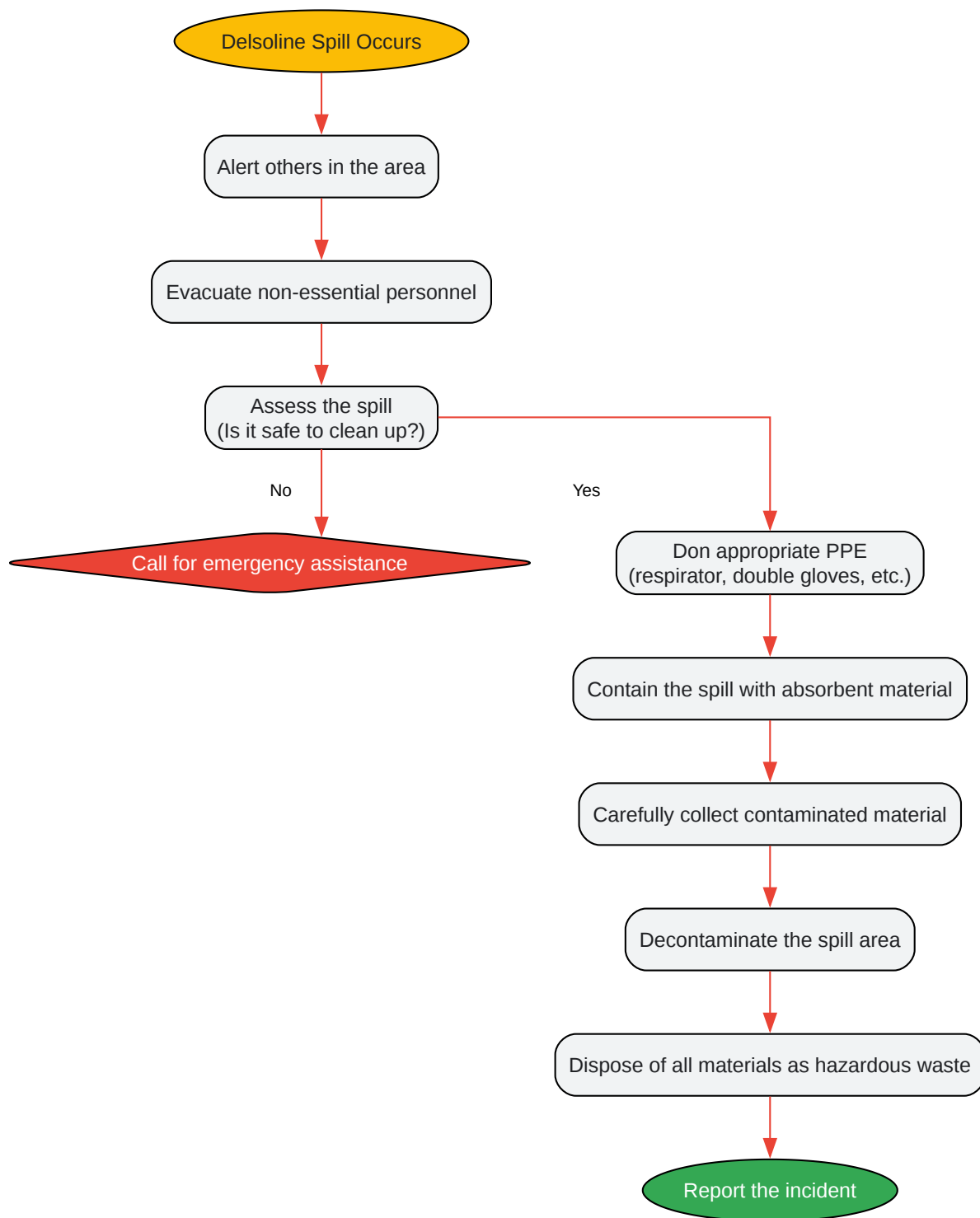
## First Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First Aid Protocol
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

## Spill Response Plan

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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**Caption:** Logical flow for responding to a **Delsoline** spill.

## Disposal Plan

All **Delsoline** waste, including empty containers, contaminated PPE, and cleanup materials, must be disposed of as hazardous chemical waste.

Waste Segregation and Disposal Protocol:

- **Solid Waste:** Collect all solid waste, including unused **Delsoline** powder and contaminated materials (e.g., weigh boats, wipes, PPE), in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Collect liquid waste containing **Delsoline** in a separate, labeled, sealed, and compatible container for hazardous liquid waste.
- **Container Disposal:** Empty containers that held **Delsoline** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.
- **Arrangement for Pickup:** Follow your institution's procedures for the pickup and disposal of hazardous chemical waste. Do not dispose of **Delsoline** waste in regular trash or down the drain.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Delsoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194368#personal-protective-equipment-for-handling-delsoline]

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